

preparing TP0427736 stock solution with DMSO

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Compound of Interest

Compound Name: TP0427736

Cat. No.: B15541864

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An Application Note and Protocol for the Preparation and Use of **TP0427736** Stock Solution in DMSO

Introduction

TP0427736 is a potent and selective small molecule inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor, Activin Receptor-Like Kinase 5 (ALK5). With a half-maximal inhibitory concentration (IC₅₀) of 2.72 nM for ALK5 kinase activity, it demonstrates significant selectivity, being approximately 300-fold more potent against ALK5 than ALK3.^{[1][2]} The TGF- β signaling pathway is crucial in various cellular processes, and its dysregulation is implicated in diseases such as fibrosis and cancer. **TP0427736** exerts its effect by inhibiting the TGF- β -induced phosphorylation of Smad2/3, a key downstream event in the signaling cascade.^{[1][2]}

This document provides detailed protocols for the preparation of a **TP0427736** stock solution using Dimethyl Sulfoxide (DMSO) as a solvent, along with a general procedure for its application in a cell-based assay. Proper preparation and storage of the stock solution are critical for ensuring experimental reproducibility and accuracy.

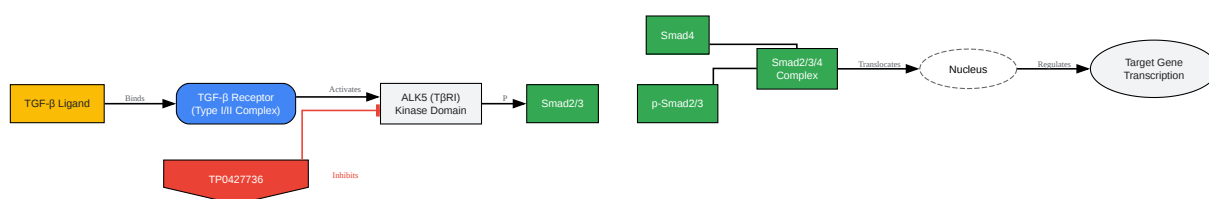
Quantitative Data Summary

The following table summarizes the key quantitative properties of **TP0427736** and its hydrochloride salt.

Property	TP0427736	TP0427736 Hydrochloride	Reference(s)
CAS Number	864374-00-5	2459963-17-6	[3]
Molecular Formula	C ₁₄ H ₁₀ N ₄ S ₂	C ₁₄ H ₁₁ ClN ₄ S ₂	
Molecular Weight	298.39 g/mol	334.85 g/mol	
IC ₅₀ (ALK5, cell-free)	2.72 nM	2.72 nM	
IC ₅₀ (pSmad2/3, A549 cells)	8.68 nM	8.68 nM	
Solubility in DMSO	≥ 65 mg/mL (≥ 217.84 mM)	~2 mg/mL (5.97 mM)	

Mechanism of Action: TGF- β /ALK5 Signaling Pathway

TP0427736 acts by inhibiting the kinase activity of the ALK5 receptor, thereby preventing the phosphorylation of downstream mediators Smad2 and Smad3. This action blocks the translocation of the Smad complex to the nucleus and subsequent gene transcription.



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Caption: TGF- β signaling pathway and the inhibitory action of **TP0427736** on ALK5.

Protocol 1: Preparation of a TP0427736 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TP0427736** (MW: 298.39 g/mol) in DMSO. Adjust calculations accordingly if using the hydrochloride salt or a different desired concentration.

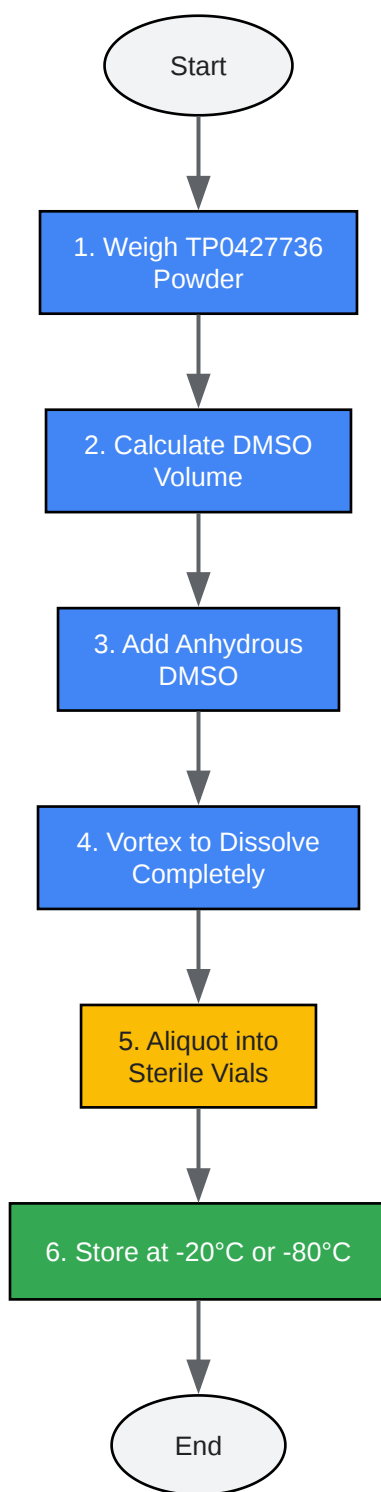
Materials:

- **TP0427736** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Pre-labeling: Label sterile cryovials with the compound name, concentration, solvent, and date.
- Weighing: Carefully weigh out 1 mg of **TP0427736** powder and place it into a sterile microcentrifuge tube.
- Calculation: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.01 \text{ mol/L} * 298.39 \text{ g/mol}) = 0.000335 \text{ L}$

- Volume (μL) = 335 μL
- Dissolution: Add 335 μL of anhydrous DMSO to the tube containing the **TP0427736** powder. Using fresh, moisture-free DMSO is recommended to ensure maximum solubility.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in the pre-labeled cryovials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).



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Caption: Workflow for preparing a **TP0427736** stock solution in DMSO.

Protocol 2: Inhibition of TGF- β 1-Induced Smad2/3 Phosphorylation

This protocol provides a general framework for assessing the inhibitory activity of **TP0427736** in a cell-based assay using A549 cells as an example.

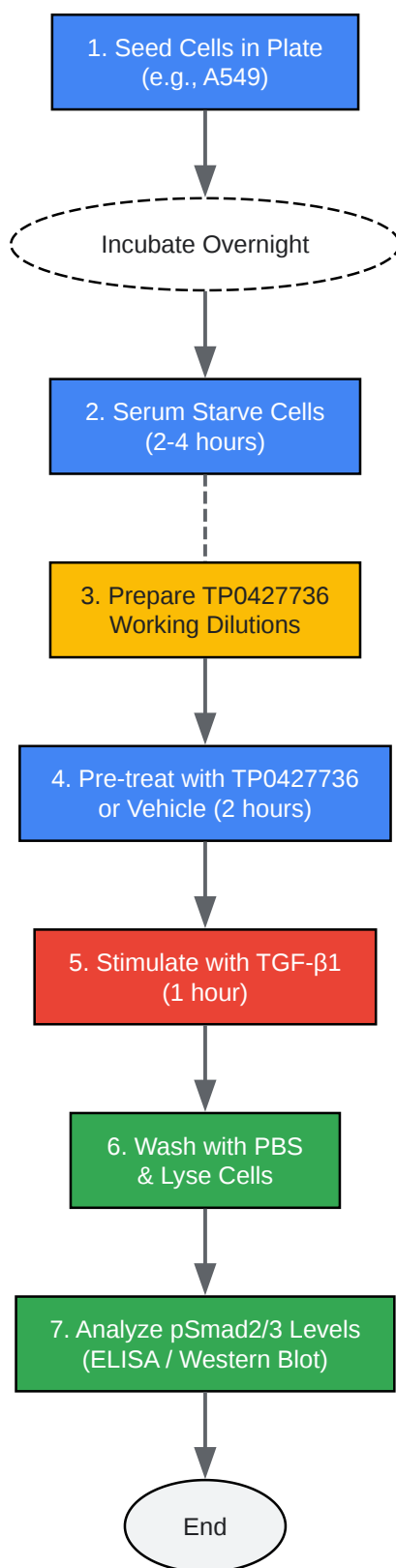
Materials:

- A549 cells (or other suitable cell line)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Serum-free medium
- Recombinant human TGF- β 1
- **TP0427736** stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer with protease/phosphatase inhibitors)
- Multi-well cell culture plates (e.g., 96-well or 24-well)
- Detection reagents (e.g., antibodies for Western Blot or an ELISA kit for phosphorylated Smad2/3)

Procedure:

- **Cell Seeding:** Seed A549 cells into multi-well plates at a density that will result in a sub-confluent monolayer (e.g., 70-80% confluency) on the day of the experiment. Incubate overnight at 37°C in a 5% CO₂ atmosphere.
- **Serum Starvation (Optional but recommended):** The following day, replace the complete medium with serum-free medium and incubate for 2-4 hours to reduce basal signaling.
- **Preparation of Working Solutions:**

- Prepare serial dilutions of the 10 mM **TP0427736** stock solution in serum-free medium to achieve the desired final concentrations (e.g., ranging from 1 nM to 1 μ M).
- Crucially, ensure the final concentration of DMSO is consistent across all wells, including the vehicle control, and is non-toxic to the cells (typically $\leq 0.1\%$).
- Prepare a "Vehicle Control" solution containing the same final concentration of DMSO in the medium, but without **TP0427736**.
- Pre-treatment: Add the prepared working solutions of **TP0427736** or the vehicle control to the respective wells. Incubate for 2 hours at 37°C.
- Stimulation: Add TGF- β 1 to all wells (except for the unstimulated negative control) to a final concentration of 1 ng/mL.
- Incubation: Incubate the plates for 1 hour at 37°C.
- Cell Lysis:
 - Remove the medium and wash the cells once with ice-cold PBS.
 - Add an appropriate volume of ice-cold cell lysis buffer to each well.
 - Incubate on ice for 10-15 minutes.
 - Collect the cell lysates and clarify by centrifugation.
- Analysis: Analyze the levels of phosphorylated Smad2/3 in the cell lysates using a suitable method like Western Blotting or ELISA, following the manufacturer's instructions.



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Caption: Experimental workflow for a cell-based Smad2/3 phosphorylation assay.

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References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [2. Novel ALK5 inhibitor TP0427736 reduces TGF- \$\beta\$ induced growth inhibition in human outer root sheath cells and elongates anagen phase in mouse hair follicles - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. TP0427736 | TGF-beta/Smad | TargetMol \[targetmol.com\]](#)
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